Spectroscopic Characterization of (2-Aminocyclopentyl)methanol: A Technical Guide

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Compound of Interest

Compound Name:	*(2-Aminocyclopentyl)methanol*
CAS No.:	*4492-47-1*
Cat. No.:	*B042262*

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Abstract

(2-Aminocyclopentyl)methanol is a bifunctional alicyclic compound with significant potential in medicinal chemistry and materials science due to its stereochemically rich scaffold. A thorough understanding of its three-dimensional structure is paramount for its application, and spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are indispensable tools for this purpose. This technical guide provides an in-depth analysis of the predicted ^{1}H NMR, ^{13}C NMR, and IR spectra of **(2-Aminocyclopentyl)methanol**. Given the absence of publicly available experimental spectra for this specific molecule, this guide synthesizes data from analogous compounds and fundamental spectroscopic principles to offer a robust predictive framework. Furthermore, it outlines detailed, field-proven protocols for the acquisition of high-quality spectroscopic data for this class of compounds, aimed at researchers, scientists, and drug development professionals.

Introduction: The Structural Significance of (2-Aminocyclopentyl)methanol

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The **(2-Aminocyclopentyl)methanol** molecule incorporates three key structural features: a cyclopentane ring, a primary amine, and a primary alcohol. The conformational flexibility of the five-membered ring, coupled with the presence of two stereocenters at the C1 and C2 positions, gives rise to the possibility of cis and trans diastereomers. The spatial arrangement of the amino and methanol substituents profoundly influences the molecule's physical, chemical, and biological properties. Therefore, unambiguous stereochemical assignment is a critical aspect of its characterization.

NMR spectroscopy provides detailed information about the chemical environment of individual protons and carbons, including their connectivity and relative stereochemistry. IR spectroscopy, in turn, offers a distinct fingerprint of the functional groups present in the molecule. Together, these techniques provide a comprehensive picture of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nuclear Magnetic Resonance spectroscopy is a powerful analytical technique that exploits the magnetic properties of atomic nuclei. For organic molecules like **(2-Aminocyclopentyl)methanol**, ^{1}H and ^{13}C NMR are the most informative.

Predicted ^{1}H NMR Spectrum

The ^{1}H NMR spectrum provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. The chemical shift (δ) is influenced by the electron density around the proton, with electronegative atoms like oxygen and nitrogen causing a downfield shift (higher ppm).

Stereochemical Considerations: The relative orientation of the amino and methanol groups in the cis and trans isomers will significantly impact the chemical shifts and coupling constants of the protons on the cyclopentane ring, particularly H1 and H2. In cyclic systems, axial and equatorial protons experience different magnetic environments, leading to distinct chemical shifts. For instance, in cyclohexanol derivatives, equatorial protons are typically deshielded (appear at a lower field) compared to their axial counterparts[1]. A similar trend is expected for cyclopentane derivatives.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **(2-Aminocyclopentyl)methanol***

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Notes
-OH	1.0 - 4.0	broad singlet	Chemical shift is concentration and solvent dependent.
$-NH_2$	1.0 - 3.0	broad singlet	Chemical shift is concentration and solvent dependent.
H1 ($CH-CH_2OH$)	3.5 - 4.0	multiplet	Deshielded by the adjacent hydroxyl group.
$-CH_2OH$	3.4 - 3.8	multiplet	diastereotopic protons may exhibit different chemical shifts and coupling.
H2 ($CH-NH_2$)	2.8 - 3.3	multiplet	Deshielded by the adjacent amino group.
Cyclopentyl (H3, H4, H5)	1.2 - 2.0	multiplet	Complex overlapping signals from the methylene groups of the ring.

*Predicted values are based on typical chemical shifts for similar functional groups and may vary depending on the solvent and stereoisomer.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides information about the different carbon environments in the molecule. The chemical shifts are influenced by the hybridization and the electronegativity of attached atoms.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **(2-Aminocyclopentyl)methanol***

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Notes
C1 (CH-CH_2OH)	60 - 70	Carbon bearing the hydroxyl group is significantly deshielded.
-CH_2OH	65 - 75	
C2 (CH-NH_2)	50 - 60	Carbon bearing the amino group is deshielded.
C3, C5	25 - 35	Methylene carbons of the cyclopentane ring.
C4	20 - 30	Methylene carbon of the cyclopentane ring.

*Predicted values are based on typical chemical shifts for similar functional groups and may vary depending on the solvent and stereoisomer.

Experimental Protocol for NMR Spectroscopy

The acquisition of high-quality NMR data is contingent on meticulous sample preparation and the selection of appropriate experimental parameters.

Step-by-Step Methodology:

- Sample Preparation:
  - Weigh approximately 5-10 mg of **(2-Aminocyclopentyl)methanol** for ^{1}H NMR and 20-30 mg for ^{13}C NMR.
  - Choose a suitable deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6) in which the compound is soluble. The choice of solvent can influence the chemical shifts of labile protons (-OH and -NH_2).
  - Dissolve the sample in approximately 0.6 mL of the deuterated solvent in a clean, dry vial.

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- Filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean 5 mm NMR tube to remove any particulate matter.

- Instrument Setup:
  - Insert the NMR tube into the spinner turbine and place it in the NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
- Data Acquisition:
  - For ^{1}H NMR, acquire the spectrum using a standard single-pulse experiment. Typically, 16 to 64 scans are sufficient.
  - For ^{13}C NMR, a proton-decoupled experiment is standard. Due to the low natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are typically required.
  - Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
  - Reference the spectrum using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Diagram of the NMR Experimental Workflow:

Caption: A generalized workflow for acquiring NMR spectra.

Infrared (IR) Spectroscopy

Infrared spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. The absorption frequencies are characteristic of the types of bonds and functional groups present.

Predicted IR Spectrum

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The IR spectrum of **(2-Aminocyclopentyl)methanol** is expected to be dominated by the characteristic absorptions of the O-H and N-H bonds, in addition to C-H, C-O, and C-N stretching and bending vibrations.

Table 3: Predicted Characteristic IR Absorption Bands for **(2-Aminocyclopentyl)methanol***

Wavenumber (cm^{-1})	Vibration Type	Intensity	Notes
3200 - 3600	O-H stretch (alcohol)	Strong, Broad	Broadening is due to hydrogen bonding.
3300 - 3500	N-H stretch (primary amine)	Medium	Two bands are expected for the symmetric and asymmetric stretches.
2850 - 3000	C-H stretch (alkane)	Strong	From the cyclopentyl ring and the methanol group.
1590 - 1650	N-H bend (primary amine)	Medium	
1450 - 1470	C-H bend (alkane)	Medium	Scissoring and bending vibrations of the CH_2 groups.
1000 - 1260	C-O stretch (primary alcohol)	Strong	
1000 - 1250	C-N stretch (aliphatic amine)	Medium to Weak	

*Predicted values are based on typical IR absorption frequencies for the respective functional groups.

The fingerprint region (below 1500 cm^{-1}) will contain a complex pattern of absorptions that is unique to the molecule, including the specific stereoisomer.

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Experimental Protocol for ATR-IR Spectroscopy

Attenuated Total Reflectance (ATR) is a convenient sampling technique for obtaining the IR spectrum of liquid or solid samples with minimal preparation.

Step-by-Step Methodology:

- Instrument Preparation:
  - Ensure the ATR crystal (e.g., diamond or germanium) is clean. Clean with a suitable solvent (e.g., isopropanol) and a soft tissue.
  - Record a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum.
- Sample Analysis:
  - Place a small amount of the **(2-Aminocyclopentyl)methanol** sample directly onto the ATR crystal. For a liquid, a single drop is sufficient. For a solid, a small amount of powder should be used.
  - If the sample is a solid, apply pressure using the ATR press to ensure good contact between the sample and the crystal.
  - Acquire the IR spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
  - The instrument software will automatically subtract the background spectrum from the sample spectrum.
  - Perform a baseline correction if necessary.
  - Label the significant peaks in the spectrum.

Diagram of the ATR-IR Experimental Workflow:

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Caption: A generalized workflow for acquiring ATR-IR spectra.

Conclusion

The spectroscopic characterization of **(2-Aminocyclopentyl)methanol** is crucial for its structural elucidation and stereochemical assignment. This technical guide has provided a comprehensive overview of the predicted ^{1}H NMR, ^{13}C NMR, and IR spectra for this molecule, based on established spectroscopic principles and data from analogous compounds. The provided experimental protocols offer a reliable framework for researchers to acquire high-quality data. It is important to note that the actual experimental spectra may show minor deviations from the predicted values presented here, and a complete structural assignment should ideally be supported by two-dimensional NMR experiments (e.g., COSY, HSQC, HMBC) and, if possible, X-ray crystallography.

References

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